

# "non-symmorphic crystal structure of CrAs"

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An In-depth Technical Guide on the Non-symmorphic Crystal Structure of **Chromium Arsenide** (CrAs)

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Chromium arsenide** (CrAs) has garnered significant scientific interest due to the intricate interplay between its crystal structure, complex magnetism, and pressure-induced superconductivity.<sup>[1][2]</sup> This document provides a comprehensive technical overview of the non-symmorphic crystal structure of CrAs. It details the crystallographic parameters, the influence of temperature and pressure on the structure, and the experimental methodologies employed for its characterization. A key focus is the relationship between the material's non-symmorphic nature and its unique physical properties, offering insights for researchers in condensed matter physics and materials science.

## Introduction to CrAs and Non-symmorphic Structures

**Chromium arsenide** (CrAs) crystallizes in an orthorhombic MnP-type structure at ambient conditions, which is a distorted version of the hexagonal NiAs-type structure.<sup>[3][4]</sup> The crystal structure of CrAs is described by the space group Pnma (No. 62), a non-symmorphic space group.<sup>[3][5]</sup>

A non-symmorphic crystal structure is characterized by the presence of symmetry operations that involve fractional lattice translations, such as glide planes and screw axes, which cannot be eliminated by a shift of the origin.<sup>[6]</sup> These non-symmorphic symmetries have a profound impact on the electronic band structure, often enforcing band crossings and creating unique topological states of matter.<sup>[5][6]</sup> In CrAs, the Pnma space group's non-symmorphic nature is fundamentally linked to its electronic and magnetic properties, including the emergence of unconventional superconductivity under pressure.<sup>[3][5]</sup>

At approximately 267 K, CrAs undergoes a first-order, isosymmetrical magnetostructural phase transition from a high-temperature paramagnetic state to a low-temperature helimagnetic state.<sup>[3][7]</sup> This transition is notable as it occurs without a change in the Pnma space group symmetry but involves abrupt changes in the lattice parameters.<sup>[3][8]</sup> Furthermore, the application of hydrostatic pressure suppresses this magnetic order and induces a superconducting state, making CrAs a model system for studying the coexistence of helimagnetism and superconductivity.<sup>[1][8]</sup>

## Crystallographic Data of CrAs

The structure of CrAs has been precisely determined through single-crystal X-ray and neutron diffraction experiments.<sup>[3][8][9]</sup>

## Crystal System and Space Group

- Crystal System: Orthorhombic
- Structure Type: MnP-type (distorted NiAs-type)<sup>[3]</sup>
- Space Group: Pnma (No. 62)<sup>[3]</sup>
- Point Group: 2/m 2/m 2/m (mmm)
- Non-symmorphic Elements: The Pnma space group includes a diagonal glide plane 'n' perpendicular to the b-axis, a mirror glide plane 'm' perpendicular to the c-axis, and an axial glide plane 'a' perpendicular to the a-axis.<sup>[5]</sup>

## Lattice Parameters

The unit cell parameters of CrAs are highly sensitive to temperature and pressure. The magnetostructural transition at  $T_N \approx 267$  K is accompanied by a significant, abrupt change in the lattice constants.[3][8]

Condition	a (Å)	b (Å)	c (Å)	Volume (Å <sup>3</sup> )	Reference
Room Temperature	5.647 (3)	3.467 (2)	6.200 (3)	121.4 (1)	[3]
Room Temperature	5.649	3.463	6.2084	121.4	[4]
400 K (Paramagnetic c)	5.6596 (2)	3.4800 (1)	6.2115 (2)	122.313 (7)	[8]
35 K (Helimagnetic )	5.6176 (2)	3.5936 (1)	6.1830 (2)	124.873 (7)	[8]
0.65 GPa (Room Temp)	5.602 (5)	3.425 (3)	6.136 (5)	117.8 (2)	[10]

## Atomic Coordinates and Interatomic Distances

In the MnP-type structure, both Cr and As atoms occupy the Wyckoff position 4c. The Cr atoms are coordinated by six As atoms, forming distorted  $[\text{CrAs}_6]$  octahedra, while As atoms are coordinated by six Cr atoms in the form of distorted  $[\text{AsCr}_6]$  trigonal prisms.[3]

A notable feature of the CrAs structure is the anomalous behavior of one particular Cr-Cr distance, which remains nearly constant with changes in temperature and pressure in the paramagnetic phase.[3][8] This suggests strong Cr-Cr interactions play a crucial role in the material's properties.

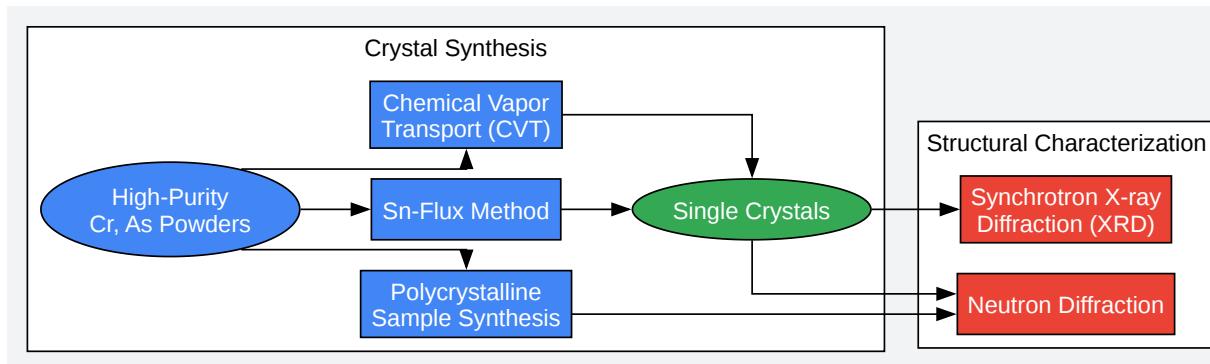
Atomic Bond	Distance at 300 K (Å)	Distance at 35 K (Å)	Anomalous Behavior	Reference
Cr-Cr (short)	2.8718 (4)	2.7661 (4)	Contracts significantly on cooling	[8]
Cr-Cr (anomalous)	3.0645 (6)	3.0645 (6)	Nearly constant across TN	[8]
Cr-As (avg)	~2.56	~2.57	Slight increase on cooling	[3]

## Experimental Methodologies

The synthesis of high-quality samples and their characterization under various conditions are critical for understanding the properties of CrAs.

### Single Crystal Synthesis

- Sn-Flux Method: High-purity Cr and As powders are mixed with an excess of Sn in an evacuated quartz tube. The mixture is heated to a high temperature (e.g., 1150 °C), held for an extended period, and then slowly cooled to allow crystal growth. The Sn flux is subsequently removed by dissolving it in hydrochloric acid. This method typically yields small, needle-like single crystals.[3]
- Chemical Vapor Transport (CVT): Polycrystalline CrAs powder is sealed in an evacuated quartz ampoule with a transport agent, typically iodine (I<sub>2</sub>). A temperature gradient is established along the ampoule (e.g., 1050 °C to 950 °C). The CrAs reacts with iodine to form a gaseous species that diffuses to the cooler end of the ampoule, where it decomposes and deposits as single crystals. The CVT method can produce significantly larger crystals than the flux method, with dimensions on the order of millimeters.[11][12]



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Diagram 1: Experimental workflow for CrAs synthesis and characterization.

## Structural Characterization

- Synchrotron X-ray Diffraction (XRD): This technique is used for precise determination of the crystal structure, lattice parameters, and atomic positions.[3] Single-crystal samples are mounted in a diffractometer, and measurements are performed as a function of temperature (using cryostats) and pressure (using diamond anvil cells). The high brilliance of synchrotron sources allows for the study of very small samples under extreme conditions.[3][7]
- Neutron Diffraction: Due to the neutron's magnetic moment, this technique is uniquely sensitive to magnetic structures.[13] Neutron powder and single-crystal diffraction experiments are essential for determining the helimagnetic structure of CrAs below TN and tracking its evolution under pressure.[9][10][14] Data refinement is often performed using the Rietveld method to obtain detailed structural and magnetic parameters.[14]

## Structural Phase Transitions and Properties

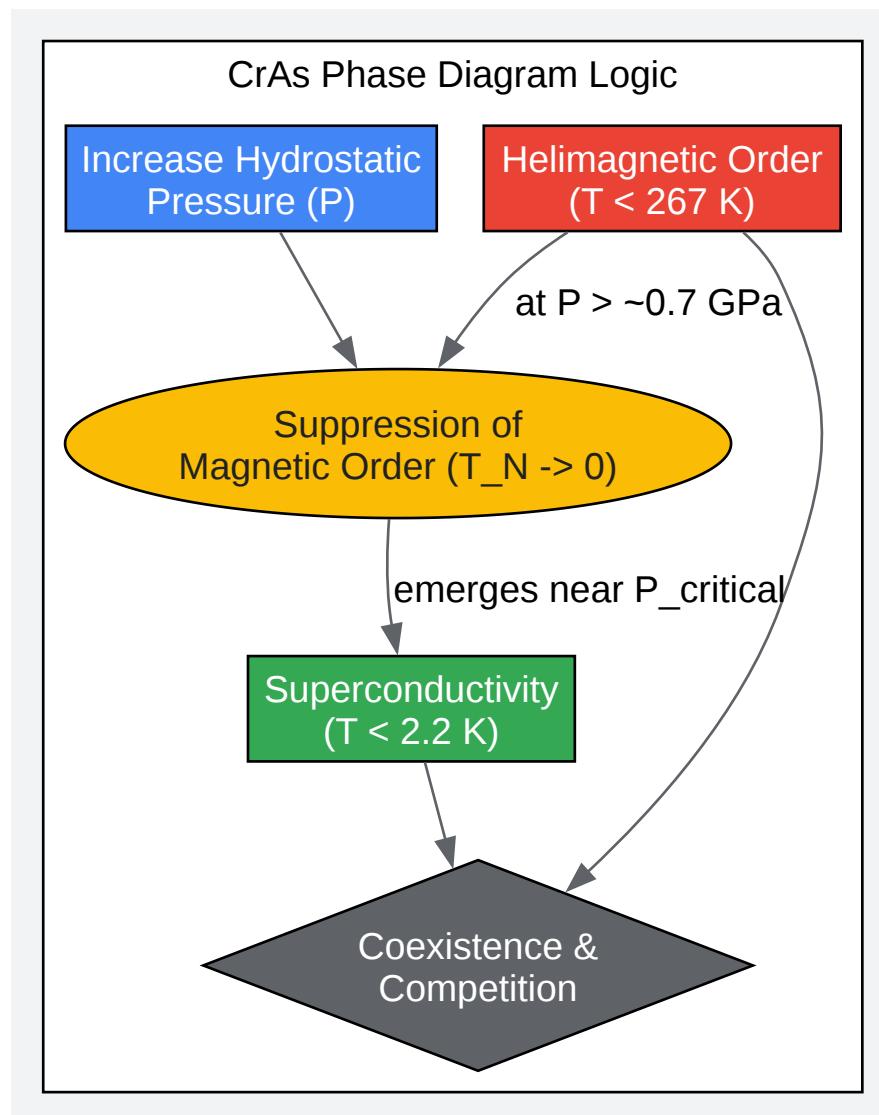
The interplay between the crystal structure, magnetism, and electronic properties in CrAs is most evident in its response to temperature and pressure.

## Temperature-Induced Magnetostructural Transition

At  $T_N \approx 267$  K, CrAs undergoes a first-order phase transition from a Pauli paramagnetic state to a double-helical antiferromagnetic state.<sup>[3]</sup> The magnetic moments of the Cr atoms align in the ab-plane and propagate helically along the c-axis with an incommensurate wave vector.<sup>[3]</sup> This magnetic ordering is coupled to a structural distortion, where the b-axis expands while the a- and c-axes contract upon cooling through  $T_N$ , although the Pnma space group symmetry is preserved.<sup>[3][11]</sup> This isosymmetric transition can lead to significant microstructural changes, such as twinning.<sup>[3][8]</sup>

## Pressure-Induced Superconductivity

Applying hydrostatic pressure suppresses the helimagnetic ordering in CrAs.<sup>[2]</sup> The magnetic transition temperature,  $T_N$ , decreases with increasing pressure and is completely suppressed above a critical pressure of approximately 0.7-1.0 GPa.<sup>[2][3]</sup> In the vicinity of this magnetic quantum critical point, superconductivity emerges.<sup>[1]</sup> A dome-shaped superconducting region appears in the pressure-temperature phase diagram, with a maximum critical temperature ( $T_c$ ) of about 2.2 K at around 1.0 GPa.<sup>[1][3]</sup> This proximity of magnetism and superconductivity strongly suggests an unconventional pairing mechanism mediated by magnetic fluctuations.



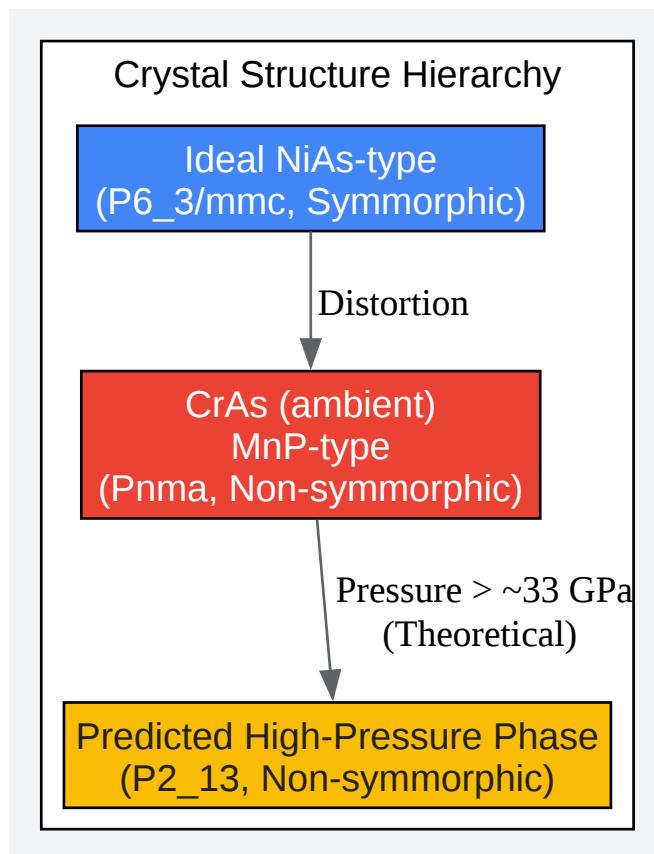
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Diagram 2: Relationship between pressure, magnetism, and superconductivity in CrAs.

## Role of the Non-symmorphic Structure

The non-symmorphic symmetries of the Pnma space group play a critical role in the electronic properties of CrAs. In the absence of magnetism and spin-orbit coupling, these symmetries can force electronic bands to be degenerate at the borders of the Brillouin zone, potentially leading to the formation of semi-Dirac points.<sup>[5]</sup> These features in the electronic structure are closely tied to the material's response to external stimuli. The strong hybridization between Cr d-orbitals and As p-orbitals, combined with the constraints imposed by the non-symmorphic symmetries, creates a complex electronic landscape that is highly sensitive to the subtle

structural changes induced by pressure.[5][15] This sensitivity is believed to be a key ingredient in the suppression of helimagnetism and the emergence of the unconventional superconducting state.



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Diagram 3: Structural relationship from the parent NiAs-type to CrAs.

## Conclusion

The non-symmorphic crystal structure of CrAs is central to its fascinating physical properties. The orthorhombic Pnma space group, with its inherent glide planes, dictates the complex interplay between the lattice, electronic, and magnetic degrees of freedom. Detailed experimental studies using X-ray and neutron diffraction have provided a clear picture of its magnetostructural phase transition and the pressure-induced evolution towards a superconducting state. The sensitivity of the Cr-Cr and Cr-As bonding to external stimuli, coupled with the constraints of the non-symmorphic symmetry, makes CrAs an exemplary material for investigating the fundamental connections between crystal structure, magnetism, and unconventional superconductivity. Future research combining high-pressure structural

analysis with spectroscopic probes will be crucial for fully elucidating the pairing mechanism in this remarkable compound.

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